

step-by-step synthesis protocol for 1-(3-Methylphenyl)-2-thiourea

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Compound of Interest

Compound Name: 1-(3-Methylphenyl)-2-thiourea

Cat. No.: B1269953

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Application Notes: Synthesis of 1-(3-Methylphenyl)-2-thiourea

Introduction

1-(3-Methylphenyl)-2-thiourea, also known as m-Tolylthiourea, is an organic compound belonging to the thiourea class. Thioureas are organosulfur compounds structurally similar to ureas, with the oxygen atom replaced by a sulfur atom.^[1] These compounds and their derivatives are of significant interest in medicinal chemistry and organic synthesis. They serve as versatile intermediates for the synthesis of various heterocyclic compounds and have been evaluated for a range of therapeutic applications, including as anticancer and antimicrobial agents.^{[2][3]} The synthesis of novel thiourea derivatives is an active area of research for developing new compounds with enhanced biological potency.^{[2][4]}

Compound Profile

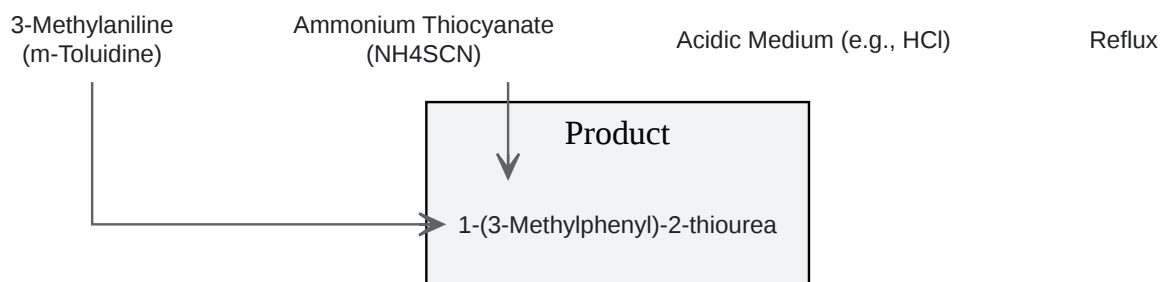
Property	Value	Reference
Chemical Formula	C ₈ H ₁₀ N ₂ S	[5]
Molecular Weight	166.24 g/mol	[5][6]
CAS Number	621-40-9	[5]
Appearance	Solid	[6]
Synonyms	(3-Methylphenyl)thiourea, m-Tolylthiourea, N-(3-Methylphenyl)thiourea	[6]

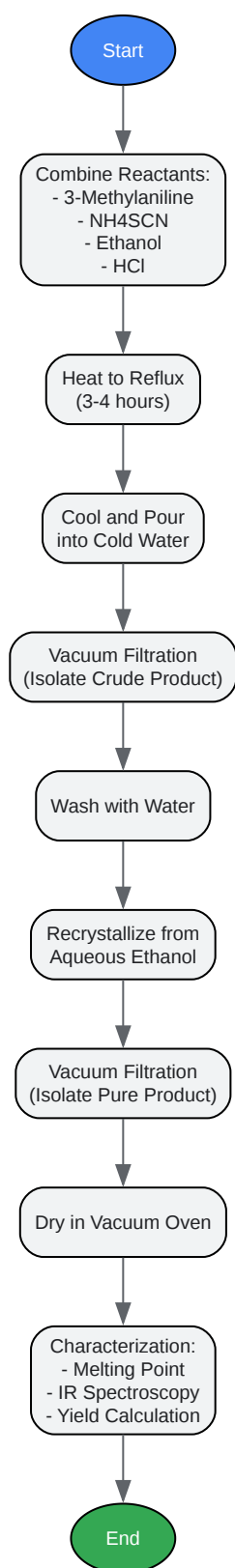
Synthesis Protocol

Principle of the Reaction

The synthesis of **1-(3-Methylphenyl)-2-thiourea** is typically achieved through the reaction of an aryl amine (m-toluidine) with a source of thiocyanate. A common method involves the in-situ generation of the corresponding isothiocyanate from an amine and subsequent reaction. An alternative and straightforward approach involves reacting 3-methylaniline (m-toluidine) with ammonium thiocyanate in an acidic medium. The acid catalyzes the formation of isothiocyanic acid, which then reacts with the amine to form the target thiourea derivative.

Reaction Scheme





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